

# Linalyl benzoate chemical properties and structure

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## Compound of Interest

Compound Name: *Linalyl benzoate*

Cat. No.: B092885

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## Linalyl Benzoate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Linalyl benzoate** is a naturally occurring ester, found in the essential oils of plants such as ylang-ylang and tuberose. It is a monoterpenoid recognized for its characteristic floral, balsamic, and fruity aroma.<sup>[1]</sup> This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and analysis of **linalyl benzoate**, tailored for professionals in research and drug development.

## Chemical Properties and Structure

**Linalyl benzoate** is a combustible liquid that is insoluble in water but soluble in organic solvents and oils.<sup>[2]</sup> Its key chemical and physical properties are summarized in the tables below.

## Physicochemical Properties

Property	Value	Reference
Molecular Formula	C <sub>17</sub> H <sub>22</sub> O <sub>2</sub>	[3][4]
Molecular Weight	258.36 g/mol	[3]
Boiling Point	213 °C (lit.)	[1][3]
Density	0.98 g/mL at 25 °C (lit.)	[1][3]
Refractive Index	n <sub>20/D</sub> 1.508 (lit.)	[1][3]
Flash Point	>230 °F (>110 °C)	[1][3]
logP	6.14	[3]

## Identification and Structure

Identifier	Value
IUPAC Name	3,7-dimethylocta-1,6-dien-3-yl benzoate
CAS Number	126-64-7
PubChem CID	31353
SMILES	CC(=CCCC(C)(C=C)OC(=O)C1=CC=CC=C1)C
InChI	InChI=1S/C17H22O2/c1-5-17(4,13-9-10-14(2)3)19-16(18)15-11-7-6-8-12-15/h5-8,10-12H,1,9,13H2,2-4H3
InChIKey	BTJXBZZBBNNTOV-UHFFFAOYSA-N

**Linalyl benzoate** is classified as an aromatic monoterpenoid and a benzoic acid ester.[5] Its structure consists of a benzoate group attached to a linalool moiety.

## Chemical Structure Diagram

Caption: Chemical structure of **linalyl benzoate**.

## Experimental Protocols

## Synthesis of Linalyl Benzoate

**Linalyl benzoate** can be synthesized via the esterification of linalool with benzoyl chloride in the presence of a base like pyridine, which acts as a catalyst and scavenger for the HCl byproduct.

### Materials:

- Linalool
- Benzoyl chloride
- Pyridine (anhydrous)
- Dichloromethane (anhydrous)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve linalool in anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon).

- Cool the solution in an ice bath.
- Add pyridine to the cooled solution.
- Slowly add benzoyl chloride dropwise from the dropping funnel to the stirred solution, maintaining the temperature below 5 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours (e.g., 4-12 hours). The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with saturated aqueous NaHCO<sub>3</sub> solution and brine.
- Dry the organic layer over anhydrous MgSO<sub>4</sub> or Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate the solvent using a rotary evaporator to obtain the crude **linalyl benzoate**.

## Purification of Linalyl Benzoate

The crude product can be purified by fractional distillation under reduced pressure or by column chromatography.

### Fractional Distillation:

- Apparatus: A standard fractional distillation setup with a vacuum pump.
- Procedure: Heat the crude **linalyl benzoate** under reduced pressure. Collect the fraction that distills at the boiling point of **linalyl benzoate** (approximately 184-185 °C at 15 mmHg).

### Column Chromatography:

- Stationary Phase: Silica gel.
- Mobile Phase: A non-polar/polar solvent system, such as a gradient of ethyl acetate in hexanes.

- Procedure:
  - Pack a chromatography column with a slurry of silica gel in the initial, least polar eluent.
  - Dissolve the crude product in a minimal amount of the eluent and load it onto the column.
  - Elute the column with the solvent system, gradually increasing the polarity.
  - Collect fractions and monitor them by TLC to identify the fractions containing pure **linalyl benzoate**.
  - Combine the pure fractions and remove the solvent under reduced pressure.

## Analytical Methods

### Gas Chromatography-Mass Spectrometry (GC-MS):

- Objective: To determine the purity of **linalyl benzoate** and identify any impurities.
- Sample Preparation: Dilute a small amount of the purified **linalyl benzoate** in a suitable solvent, such as dichloromethane or ethyl acetate.
- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Typical GC Conditions:
  - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
  - Injector Temperature: 250 °C.
  - Oven Temperature Program: Start at a lower temperature (e.g., 60 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 280 °C) at a rate of 10 °C/min.
  - Carrier Gas: Helium.
- Typical MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.

- Mass Range: Scan from m/z 40 to 400.
- Data Analysis: Identify **linalyl benzoate** based on its retention time and the fragmentation pattern of its mass spectrum.

#### Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Objective: To confirm the chemical structure of **linalyl benzoate**.
- Sample Preparation: Dissolve 5-10 mg of the purified compound in approximately 0.6-0.7 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in an NMR tube.
- Instrumentation: A  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectrometer (e.g., 400 or 500 MHz).
- Data Acquisition: Acquire  $^1\text{H}$  and  $^{13}\text{C}\{^1\text{H}\}$  NMR spectra.
- Expected  $^1\text{H}$  NMR Spectral Data (Reference): While a detailed experimental spectrum for **linalyl benzoate** is not readily available, the proton signals can be predicted based on the structure and data from similar benzoate esters. Protons on the aromatic ring are expected in the  $\delta$  7.4-8.1 ppm region. The vinyl protons of the linalyl group would appear around  $\delta$  5.0-6.0 ppm. The methyl and methylene protons would be found in the upfield region ( $\delta$  1.5-2.5 ppm).
- Expected  $^{13}\text{C}$  NMR Spectral Data (Reference): The carbonyl carbon of the ester is expected around  $\delta$  165-167 ppm. The aromatic carbons would appear in the  $\delta$  128-133 ppm range. The carbons of the linalyl moiety would be observed at various shifts depending on their chemical environment.

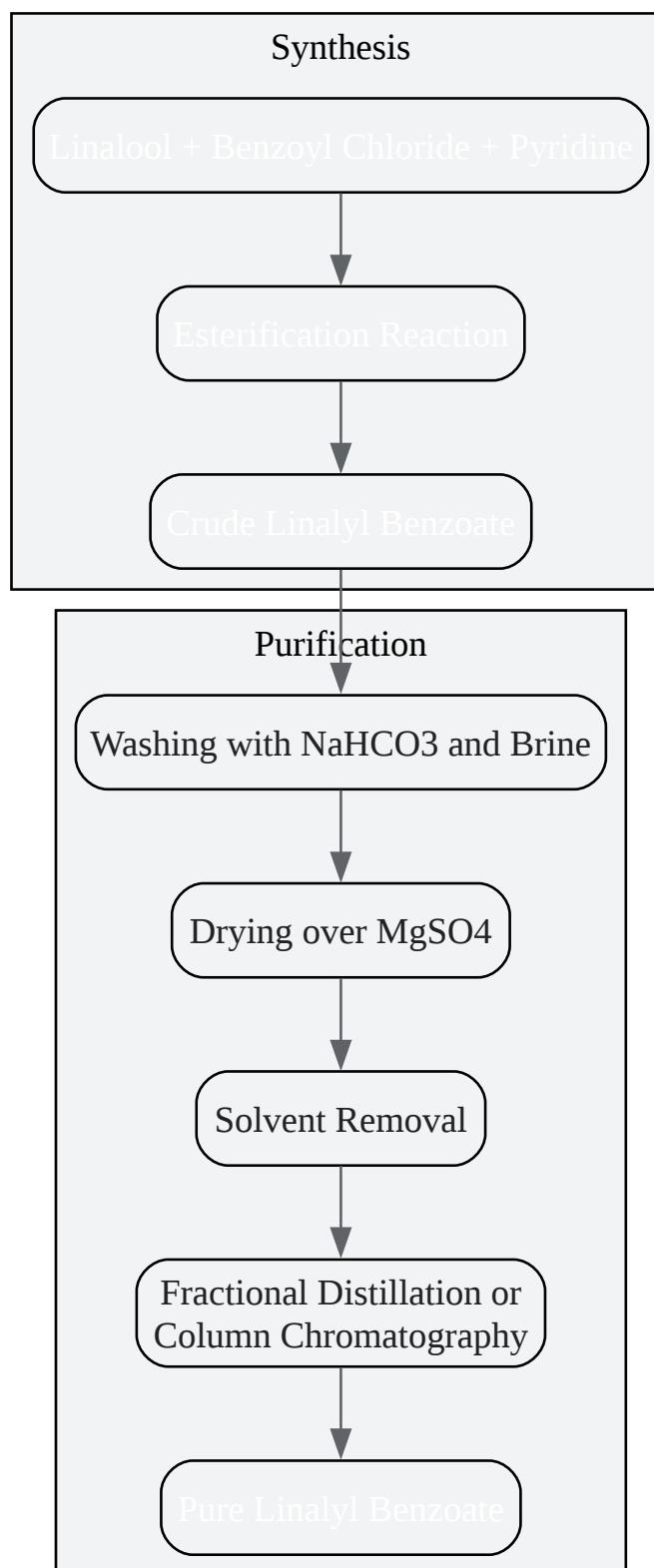
#### Infrared (IR) Spectroscopy:

- Objective: To identify the functional groups present in **linalyl benzoate**.
- Sample Preparation: The spectrum can be obtained from a neat liquid sample placed between two salt plates (e.g.,  $\text{NaCl}$  or  $\text{KBr}$ ).
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Expected Peak Assignments:

- ~3080-3030  $\text{cm}^{-1}$ : C-H stretching of the aromatic and vinyl groups.
- ~2970-2850  $\text{cm}^{-1}$ : C-H stretching of the aliphatic groups.
- ~1720  $\text{cm}^{-1}$ : C=O stretching of the ester group.
- ~1600, 1450  $\text{cm}^{-1}$ : C=C stretching of the aromatic ring.
- ~1270, 1110  $\text{cm}^{-1}$ : C-O stretching of the ester group.

## Signaling Pathways and Experimental Workflows

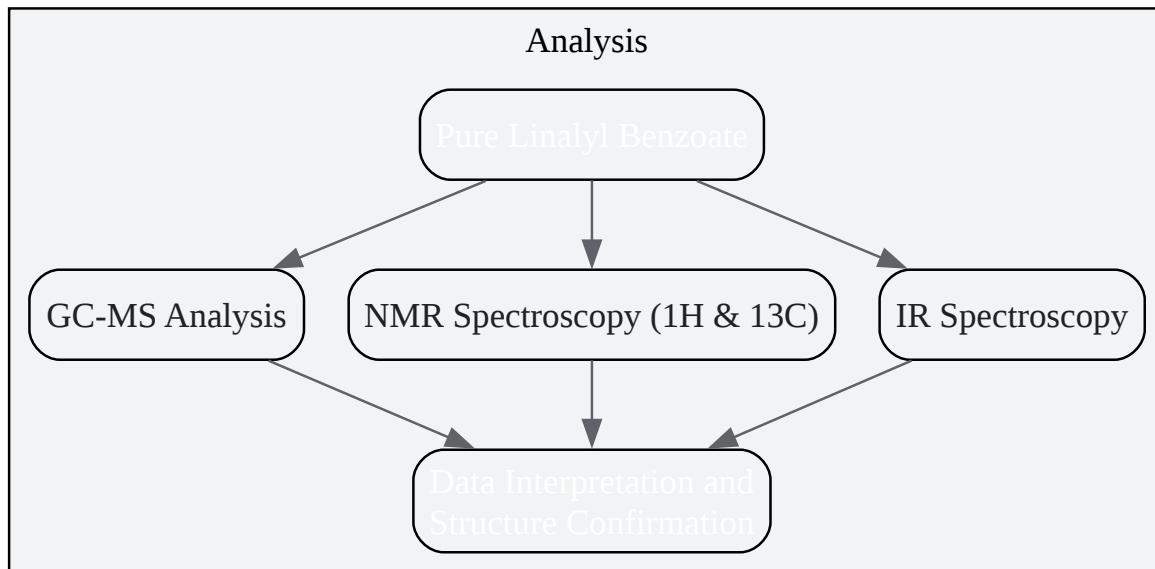
### Synthesis and Purification Workflow



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Caption: Workflow for the synthesis and purification of **linalyl benzoate**.

## Analytical Workflow



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Caption: Workflow for the analytical characterization of **linalyl benzoate**.

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